

# Physical and chemical properties of Tetrahydrodehydrodiconiferyl alcohol.

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Compound of Interest

Compound Name:

Tetrahydrodehydrodiconiferyl alcohol

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## An In-depth Technical Guide to Tetrahydrodehydrodiconiferyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tetrahydrodehydrodiconiferyl alcohol** is a lignan, a class of naturally occurring polyphenols found in plants. Lignans have garnered significant interest in the scientific community due to their diverse biological activities, including antioxidant, anti-inflammatory, and anticancer properties. This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols for synthesis and isolation, and the known biological activities and associated signaling pathways of **Tetrahydrodehydrodiconiferyl alcohol** and its closely related precursors. This document is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

## **Physical and Chemical Properties**

The fundamental physical and chemical properties of **Tetrahydrodehydrodiconiferyl alcohol** are summarized in the table below. It is important to note that while some experimental data is



available for related compounds, certain properties for **Tetrahydrodehydrodiconiferyl alcohol** are predicted values.

Property	Value	Source
IUPAC Name	2-[(2S)-1-hydroxy-3-(4-hydroxy-3-methoxyphenyl)propan-2-yl]-4-(3-hydroxypropyl)-6-methoxyphenol	INVALID-LINK
CAS Number	5234-70-8	INVALID-LINK
Molecular Formula	C20H26O6	INVALID-LINK
Molecular Weight	362.42 g/mol	INVALID-LINK
Predicted Boiling Point	573.7 ± 50.0 °C	INVALID-LINK
Predicted Density	1.252 ± 0.06 g/cm <sup>3</sup>	INVALID-LINK
Predicted pKa	10.01 ± 0.50	INVALID-LINK
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	INVALID-LINK (for the related Dihydrodehydrodiconiferyl alcohol)

Note: Experimental data for melting point and specific solubility values for **Tetrahydrodehydrodiconiferyl alcohol** are not readily available in the reviewed literature. The solubility data provided is for the closely related precursor, Dihydrodehydrodiconiferyl alcohol.

### **Spectral Data**

Detailed experimental spectral data for **Tetrahydrodehydrodiconiferyl alcohol** is not widely published. However, the characteristic spectral features of related lignans can provide an indication of the expected signals.



- ¹H and ¹³C NMR: The NMR spectra of lignans are complex due to the number of aromatic and aliphatic protons and carbons. The ¹H NMR spectrum is expected to show signals in the aromatic region (δ 6.0-7.0 ppm), methoxy group region (δ 3.8-4.0 ppm), and aliphatic region corresponding to the propyl and propanol side chains. The ¹³C NMR spectrum will show characteristic signals for aromatic carbons, methoxy carbons, and aliphatic carbons.
- Infrared (IR) Spectroscopy: The IR spectrum of an alcohol is characterized by a strong, broad absorption band in the region of 3200-3600 cm<sup>-1</sup> due to the O-H stretching vibration.
   [1][2] Other expected peaks include C-H stretching vibrations of aromatic and aliphatic groups, C=C stretching of the aromatic ring, and C-O stretching vibrations.
- Mass Spectrometry (MS): The mass spectrum of an alcohol often shows a weak or absent molecular ion peak.[3] Common fragmentation patterns include the loss of a water molecule (M-18) and alpha-cleavage (cleavage of the C-C bond adjacent to the oxygen atom).[4]

# Experimental Protocols Synthesis of Tetrahydrodehydrodiconiferyl Alcohol

**Tetrahydrodehydrodiconiferyl alcohol** can be synthesized from its precursor, dihydrodehydrodiconiferyl alcohol, through a reduction reaction. While a specific detailed protocol for this final reduction step is not readily available, a general approach would involve catalytic hydrogenation.

Workflow for the Synthesis of **Tetrahydrodehydrodiconiferyl Alcohol**:



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Figure 1. Synthetic pathway to **Tetrahydrodehydrodiconiferyl alcohol**.

Step 1: Synthesis of Dihydrodehydrodiconiferyl Alcohol

A concise synthesis of (rac)-trans-dihydrodehydrodiconiferyl alcohol has been reported, which can serve as the starting material.[5] The biosynthesis of dihydrodehydrodiconiferyl alcohol



involves the 8-5' radical coupling of two coniferyl alcohol units.[6]

Step 2: Reduction of Dihydrodehydrodiconiferyl Alcohol to **Tetrahydrodehydrodiconiferyl Alcohol** 

This reduction can be achieved through catalytic hydrogenation. A general procedure would involve:

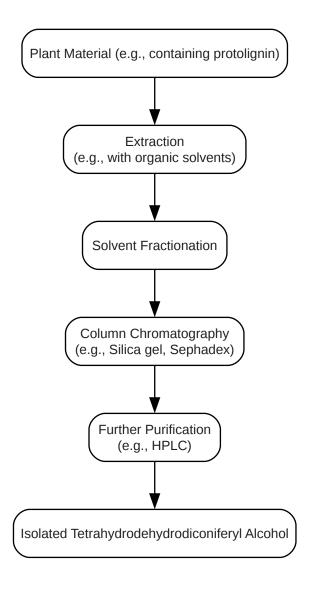
- Dissolving the Substrate: Dihydrodehydrodiconiferyl alcohol is dissolved in a suitable solvent, such as ethanol or ethyl acetate.
- Adding the Catalyst: A hydrogenation catalyst, such as Palladium on carbon (Pd/C) or Platinum(IV) oxide (Adam's catalyst), is added to the solution.
- Hydrogenation: The reaction mixture is subjected to a hydrogen atmosphere, either by bubbling hydrogen gas through the solution or by using a hydrogen-filled balloon or a Parr hydrogenator.
- Monitoring the Reaction: The progress of the reaction is monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up: Upon completion, the catalyst is removed by filtration (e.g., through Celite), and the solvent is evaporated under reduced pressure to yield the crude product.
- Purification: The crude Tetrahydrodehydrodiconiferyl alcohol is then purified using column chromatography on silica gel.

Note: The specific reaction conditions (temperature, pressure, reaction time, and catalyst loading) would need to be optimized for this particular substrate.

### **Isolation from Natural Sources**

**Tetrahydrodehydrodiconiferyl alcohol** can be isolated from the hydrogenolysis product of protolignin.[6][7] A general workflow for the isolation of lignans from plant material is as follows:





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Figure 2. General workflow for the isolation of lignans from natural sources.

### **Biological Activity and Signaling Pathways**

Direct studies on the biological activity and signaling pathways of

**Tetrahydrodehydrodiconiferyl alcohol** are limited in the current scientific literature. However, significant research has been conducted on its immediate precursors, dehydrodiconiferyl alcohol and dihydrodehydrodiconiferyl alcohol, providing valuable insights into the potential bioactivities of this class of compounds.



## Anti-Adipogenic and Anti-Lipogenic Effects of Dehydrodiconiferyl Alcohol

Dehydrodiconiferyl alcohol (DHCA), isolated from Cucurbita moschata, has demonstrated potent anti-adipogenic and anti-lipogenic activities.[7] In 3T3-L1 preadipocytes, DHCA was found to:

- Inhibit mitotic clonal expansion, a critical early event in adipogenesis.
- Suppress the DNA binding activity of the transcription factor C/EBPβ.
- Inhibit the expression of key regulators of lipogenesis.

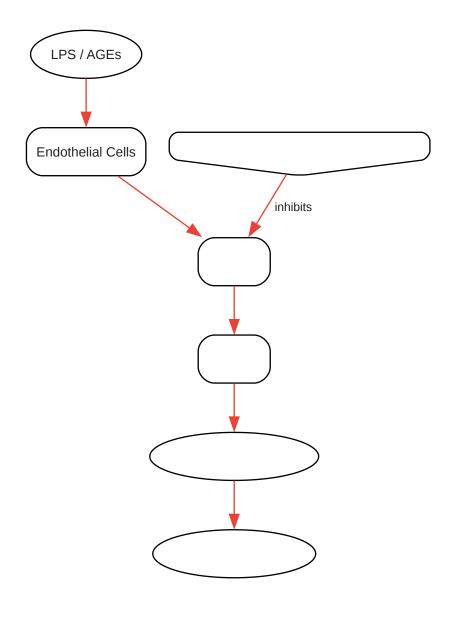
These findings suggest that DHCA may have potential as an anti-obesity therapeutic agent.

## Anti-Inflammatory and Anti-Adhesion Effects of Dehydrodiconiferyl Alcohol

Dehydrodiconiferyl alcohol has also been shown to suppress the adhesion of monocytes to endothelial cells, a key process in the development of atherosclerosis.[8] The proposed mechanism involves the attenuation of the JNK (c-Jun N-terminal kinase) signaling pathway.

Signaling Pathway of Dehydrodiconiferyl Alcohol in Endothelial Cells:





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Figure 3. Dehydrodiconiferyl alcohol inhibits monocyte adhesion by suppressing the JNK pathway.

## Anti-Inflammatory and Anti-Migration Effects of a Dehydrodiconiferyl Alcohol Derivative

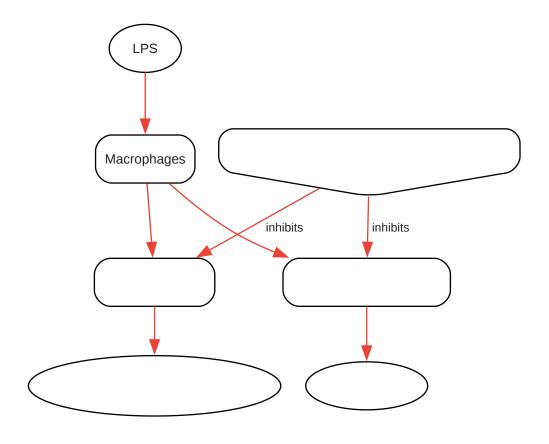
A derivative, (7R,8S)-9-Acetyl-dehydrodiconiferyl alcohol (ADDA), has been shown to possess anti-inflammatory and anti-migration properties in lipopolysaccharide (LPS)-stimulated macrophages.[9] The mechanism of action involves:

Inhibition of the expression of inflammatory mediators such as COX-2 and iNOS.



- Suppression of NF-kB activation.
- Modulation of the iNOS/Src/FAK signaling axis.

Signaling Pathway of (7R,8S)-9-Acetyl-dehydrodiconiferyl Alcohol in Macrophages:



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Figure 4. ADDA inhibits inflammation and migration via NF-kB and Src/FAK pathways.

### Conclusion

**Tetrahydrodehydrodiconiferyl alcohol** is a lignan with potential for further scientific investigation. While direct experimental data on its physical properties and biological activities are currently limited, information on its precursors provides a strong foundation for future research. The synthetic and isolation methodologies outlined in this guide offer a starting point for obtaining this compound for further study. The promising anti-inflammatory, anti-adipogenic, and anti-adhesion properties of related lignans suggest that **Tetrahydrodehydrodiconiferyl alcohol** may also possess significant therapeutic potential, warranting further exploration of its



pharmacological effects and underlying mechanisms of action. This technical guide serves as a consolidated resource to facilitate and encourage such future research endeavors.

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